

protocols for handling and disposal of chlorofluoroacetic acid

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Compound of Interest

Compound Name: *Chlorofluoroacetic acid*

Cat. No.: *B1211338*

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Application Notes and Protocols: Chlorofluoroacetic Acid

For Researchers, Scientists, and Drug Development Professionals

These notes provide essential information and standardized protocols for the safe handling, storage, and disposal of **chlorofluoroacetic acid** (CFAA) in a laboratory setting. Adherence to these guidelines is critical to ensure personnel safety and environmental protection.

Physicochemical and Hazard Data

Chlorofluoroacetic acid (CAS No. 471-44-3) is a halogenated acetic acid derivative.^[1] Its properties and hazard classifications are summarized below.

Property	Value	Reference
Molecular Formula	$C_2H_2ClFO_2$	[1] [2] [3] [4]
Molecular Weight	112.49 g/mol	[2] [3]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	162 °C at 760 mmHg	[2] [4]
Melting Point	150-153 °C	[2] [5]
Flash Point	58.6 °C	[2] [4]
Density	1.532 g/cm³	[2] [4]
Vapor Pressure	1.14 mmHg at 25 °C	[2] [4]
Acidity (pKa)	1.51 ± 0.10 (Predicted)	[2]
Solubility	Soluble in water and organic solvents	[1]

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement	Reference
Flammable liquids	Category 3	H226: Flammable liquid and vapor	[3]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[3][6][7]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin	[3][6][7]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	[3][6][7]
Skin Corrosion/Irritation	Category 1B/1A	H314: Causes severe skin burns and eye damage	[3][6][7]
Corrosive to metals	-	H290: May be corrosive to metals	[8]

Experimental Protocols

Protocol 1: Safe Handling and Personal Protective Equipment (PPE)

Objective: To outline the necessary precautions and PPE to prevent exposure during the handling of **chlorofluoroacetic acid**.

Methodology:

- Engineering Controls:
 - All work with **chlorofluoroacetic acid** must be conducted in a certified chemical fume hood to keep airborne concentrations low.[9]
 - Ensure an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[9][10]
- Personal Protective Equipment (PPE):

- Hand Protection: Wear suitable chemical-resistant gloves (e.g., nitrile, neoprene).[9] Discard and replace gloves immediately if they become contaminated.
- Eye and Face Protection: Use tightly fitting safety goggles and a face shield.[10][11] Standard safety glasses are not sufficient.
- Skin and Body Protection: Wear a lab coat or a chemical-resistant apron.[8] Long-sleeved clothing is required.[11] Ensure open cuts or abraded skin are not exposed.[8]
- Respiratory Protection: If there is a risk of inhalation (e.g., outside of a fume hood, during a large spill), use a NIOSH/MSHA-approved respirator with an appropriate cartridge for organic acids and halogenated compounds.[11]

- General Hygiene and Handling Practices:
 - Avoid all personal contact, including inhalation of vapors or mists.[8]
 - Do not eat, drink, or smoke in areas where **chlorofluoroacetic acid** is handled or stored. [8]
 - Wash hands thoroughly with soap and water after handling.[8][9]
 - Keep containers tightly closed when not in use.[8][9]
 - Minimize the generation of dust or aerosols.[9]
 - Use non-sparking tools and take precautionary measures against static discharge.[11]

Protocol 2: Storage Requirements

Objective: To ensure the safe and stable storage of **chlorofluoroacetic acid**, preventing degradation and accidental release.

Methodology:

- Container: Store in the original, tightly sealed container.[8][9] If transferring, use a suitable, labeled, and compatible container.

- Location:
 - Store in a cool, dry, and well-ventilated area designated as a "Corrosives Area".[\[9\]](#)[\[11\]](#)
 - Store locked up and away from incompatible materials such as strong oxidizing agents and strong bases.[\[8\]](#)[\[10\]](#)
 - Do not store in aluminum or galvanized containers.[\[8\]](#)
- Conditions to Avoid:
 - Keep away from heat, sparks, open flames, and other sources of ignition.[\[11\]](#)
 - Protect containers from physical damage and inspect them regularly for leaks.[\[8\]](#)

Protocol 3: Spill Response Protocol

Objective: To provide a systematic procedure for safely managing spills of **chlorofluoroacetic acid**.

Methodology:

- Immediate Actions:
 - Evacuate non-essential personnel from the spill area.
 - Ensure adequate ventilation.
 - Remove all sources of ignition.[\[11\]](#)
 - Don the appropriate PPE as described in Protocol 1.
- Spill Containment and Cleanup:
 - Small Spills:
 - Contain the spill using an inert absorbent material such as sand, earth, vermiculite, or a universal binder.[\[8\]](#)[\[10\]](#) Do not use combustible materials like sawdust.

- Carefully sweep or wipe up the absorbed material.[9]
- Place the waste into a suitable, clean, dry, and labeled container for hazardous waste disposal.[8][9]
- Large Spills:
 - Dike the spilled material to prevent it from spreading or entering waterways.[9][12]
 - Follow the procedure for small spills to absorb and collect the material.
 - Contact the institution's Environmental Health and Safety (EHS) department for assistance.
- Decontamination:
 - Clean the spill area thoroughly with a suitable decontamination solution (e.g., a dilute solution of sodium bicarbonate or soda ash), followed by water.[8]
 - Wash all contaminated clothing before reuse; destroy contaminated shoes and other leather items.[9]

Protocol 4: Waste Disposal Protocol

Objective: To outline the correct procedures for the disposal of **chlorofluoroacetic acid** waste to comply with regulations.

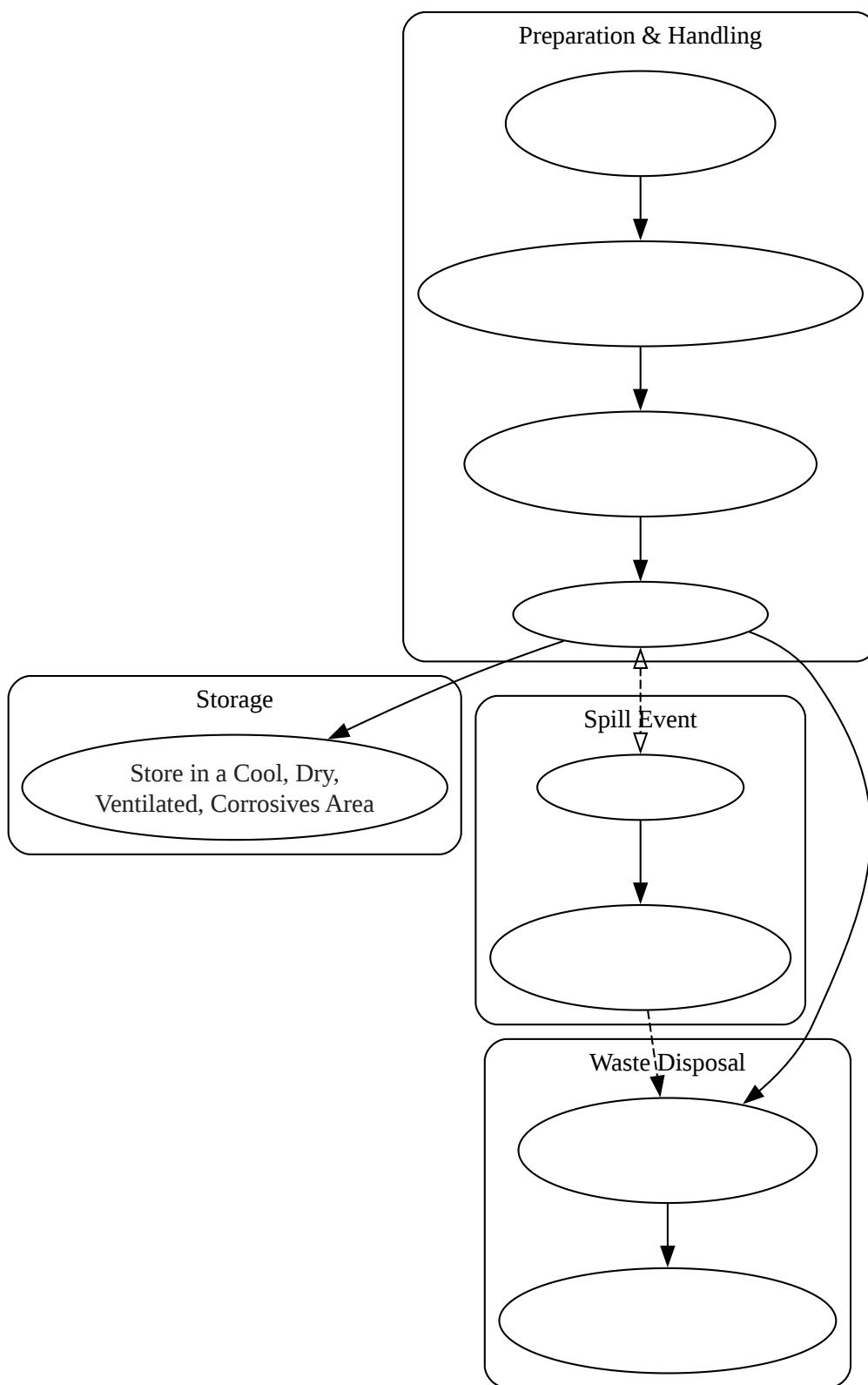
Methodology:

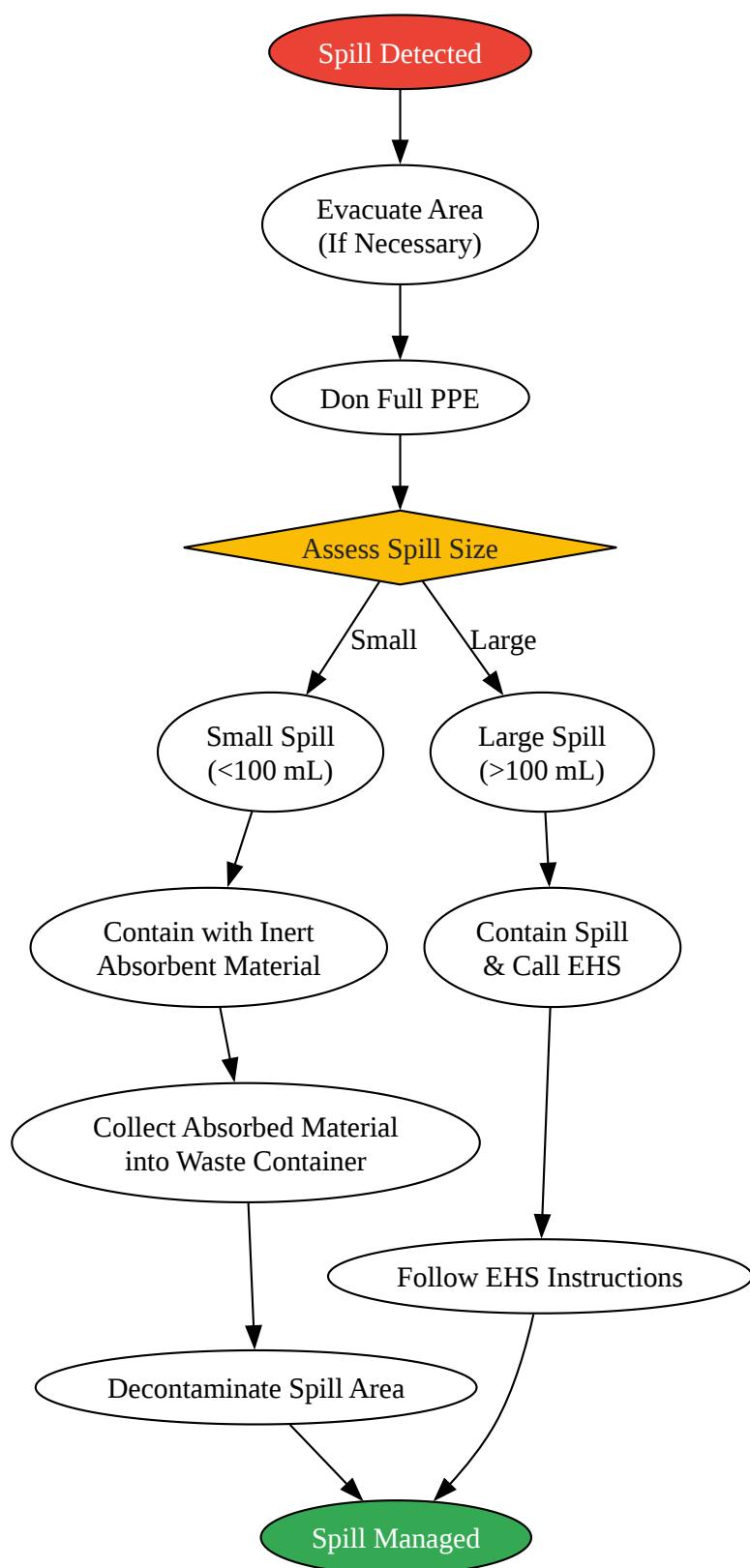
- Waste Characterization:
 - **Chlorofluoroacetic acid** is considered hazardous waste due to its corrosivity and toxicity. [11]
 - Do not mix with other waste streams unless explicitly permitted by your institution's EHS guidelines.
- Neutralization (for dilute aqueous solutions only):

- Caution: Neutralization should only be performed by trained personnel on small volumes of dilute corrosive waste that has no other hazardous characteristics.[13] Due to its halogenated nature and potential for toxic byproducts, neutralization of concentrated **chlorofluoroacetic acid** is not recommended. Consult your EHS department first.
- If approved, slowly add a weak base (e.g., sodium bicarbonate, soda ash, or calcium hydroxide) to the acidic solution while stirring in a fume hood.[13]
- Monitor the pH. The final pH should be between 5.5 and 9.5.[13]
- This neutralized solution may be eligible for drain disposal, but only with prior approval from local authorities and the institutional EHS office.[13]

- Containerization and Labeling:
 - Collect all waste, including contaminated absorbents and PPE, in a designated, sealed, and properly labeled hazardous waste container.[12]
 - The label must clearly state "Hazardous Waste" and identify the contents (**Chlorofluoroacetic Acid**).
- Disposal Pathway:
 - Dispose of the hazardous waste through an authorized waste disposal contractor or your institution's EHS department.[11][12]
 - Do not empty into drains or the environment.[10]
 - Treatment at an approved facility may involve incineration or other specialized chemical treatments.[8]

Visualizations

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